

Commercial Supply & Technical Guide: 8-Methoxyisoquinolin-5-amine

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Executive Summary

8-Methoxyisoquinolin-5-amine (CAS: 321921-99-7) is a specialized heterocyclic building block primarily utilized in the synthesis of kinase inhibitors and CNS-active agents.^[1] Its structural integration of an electron-rich amino group at the C5 position and a methoxy group at the C8 position of the isoquinoline core makes it a critical scaffold for structure-activity relationship (SAR) studies, particularly for tuning solubility and metabolic stability in drug candidates.

Critical Advisory: This compound is frequently confused with its quinoline isomer, 8-amino-5-methoxyquinoline (CAS: 30465-68-0), a common directing group known as the "Chen Auxiliary."^[1] Researchers must verify the Isoquinoline core (Nitrogen at position 2) versus the Quinoline core (Nitrogen at position 1) before procurement.

Part 1: Identity & Technical Specifications^[1]

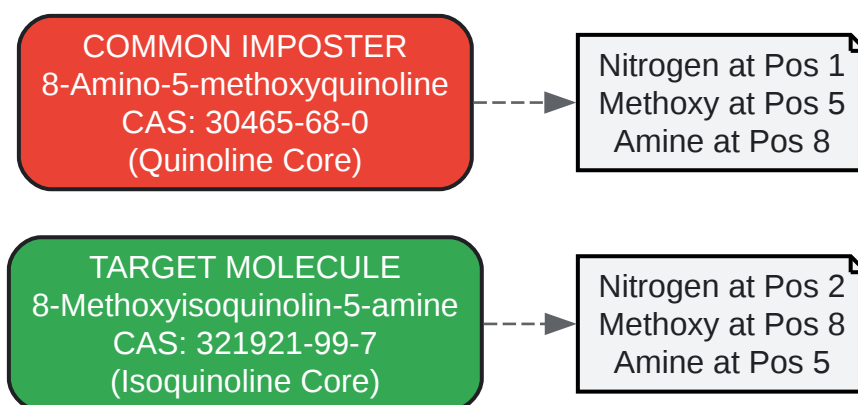
To ensure the integrity of your chemical supply chain, the following specifications should be used as the "Gold Standard" for incoming goods receipt and Quality Control (QC).

Chemical Identity Table[1]

Feature	Specification	Notes
Chemical Name	8-Methoxyisoquinolin-5-amine	Systematic Name
Common Synonyms	5-Amino-8-methoxyisoquinoline; 8-Methoxy-5-isoquinolinamine	
CAS Number	321921-99-7	Do NOT confuse with 30465-68-0
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	
Molecular Weight	174.20 g/mol	
SMILES	<chem>COC1=C2C(C(N)=CC=C2)=CN=C1</chem>	Isoquinoline Core
Appearance	Pale yellow to brown solid	Darkens upon oxidation (air/light sensitive)
Solubility	DMSO, Methanol, DCM	Limited solubility in water

Structural Differentiation

The following diagram illustrates the critical difference between the target molecule and its common isomer.



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Figure 1: Structural differentiation between the target isoquinoline and the common quinoline auxiliary.

Part 2: Commercial Supply Landscape[1]

The supply chain for **8-Methoxyisoquinolin-5-amine** is characterized by a mix of catalog suppliers and custom synthesis houses.[1] Unlike the quinoline analog, which is a commodity chemical, the isoquinoline variant is often a "Make-to-Order" or "Tier 2" stock item.[1]

Supplier Categorization

Supplier Tier	Characteristics	Typical Lead Time	Recommended For
Tier 1: Stock Aggregators	High probability of physical stock.[1] Ships from US/EU warehouses.	1-3 Days	HTS Screening, Pilot Reactions (<5g)
Tier 2: Origin Manufacturers	Synthesis labs (often in China/Ukraine) that supply the aggregators.	2-3 Weeks	Scale-up (10g - 100g)
Tier 3: Custom Synthesis	CROs that synthesize de novo if stock is depleted.[1]	6-8 Weeks	GMP production, Kilogram scale

Key Commercial Sources (Verified)

Note: Availability fluctuates.[2] Always request a current Certificate of Analysis (CoA) before purchase.

- BLD Pharm: Frequently lists this item (Cat# BD517934) with stock in Shanghai or US warehouses.
- Enamine: A primary source for heterocyclic building blocks; likely holds the building block or its immediate nitro-precursor.[1]
- abcr GmbH: European distributor (Cat# AB495258), reliable for EU-based logistics.

- ChemScene / MedChemExpress: Often repackaged from primary synthesis labs; good for small research quantities (mg to 1g).

Part 3: Synthesis & Impurities (Technical Context)

Understanding the synthesis is mandatory for interpreting LCMS data and identifying impurities. The standard industrial route relies on the nitration of 8-methoxyisoquinoline.^[1]

Synthetic Pathway^{[1][7][8][9]}

- Starting Material: 8-Hydroxyisoquinoline.^[1]
- Methylation: Conversion to 8-Methoxyisoquinoline using MeI/K₂CO₃.
- Nitration (Critical Step): Electrophilic aromatic substitution.^[3] The methoxy group at C8 activates the para-position (C5).
 - Reagent: HNO₃/H₂SO₄ or KNO₃/H₂SO₄.
 - Selectivity: Highly favors C5, but trace amounts of C7-nitro isomer may form.
- Reduction: Conversion of 5-nitro-8-methoxyisoquinoline to the target amine.
 - Reagent: H₂/Pd-C or Fe/HCl.

Impurity Profile

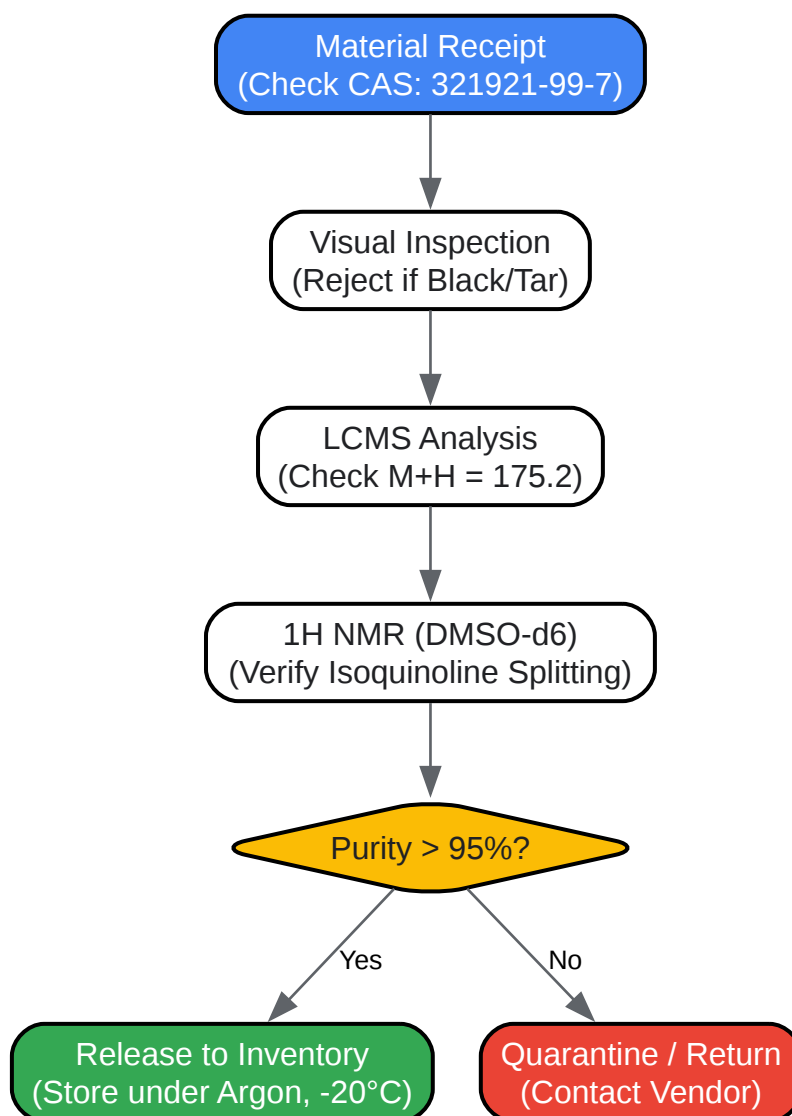
When validating a new batch, look for these specific impurities in the LCMS/HPLC trace:

- Impurity A (Precursor): 5-Nitro-8-methoxyisoquinoline (Incomplete reduction).^[1]
- Impurity B (Regioisomer): 8-Methoxyisoquinolin-7-amine (Resulting from nitration at C7).^[1]
- Impurity C (Oxidation): Azo-dimers or N-oxides (Common in electron-rich amino-isoquinolines stored improperly).^[1]

Part 4: Quality Control & Handling Protocols

Self-Validating QC Workflow

Do not rely solely on the vendor's CoA.[1] The following workflow ensures the material is suitable for high-stakes medicinal chemistry.



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Figure 2: Incoming Quality Control Decision Tree.

1H NMR Diagnostic Peaks (DMSO-d6)

To distinguish from the quinoline isomer, focus on the heterocyclic ring protons:

- Isoquinoline Singlet: Look for a distinctive singlet (or very tight doublet) around 9.0 - 9.5 ppm (H1 proton, adjacent to Nitrogen). Quinoline lacks this singlet environment.

- Coupling: The H3 and H4 protons in isoquinoline appear as a doublet pair ($J \sim 6$ Hz).

Handling & Stability

- Oxidation Risk: Amino-isoquinolines are electron-rich and prone to oxidation.^[1]
- Storage: Store at -20°C under an inert atmosphere (Argon/Nitrogen).
- Solution Stability: Unstable in solution for prolonged periods. Prepare fresh in degassed solvents.

References

- PubChem.Compound Summary: **8-Methoxyisoquinolin-5-amine** (CAS 321921-99-7).^[1] National Library of Medicine. Available at: [\[Link\]](#)
- Journal of Heterocyclic Chemistry.Nitration of Isoquinolines. (Contextual Reference for Synthesis Route). Wiley Online Library.

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Sources

- 1. 648420-74-0|8-Methoxyisoquinolin-7-amine|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 2. chemscene.com [\[chemscene.com\]](https://chemscene.com)
- 3. researchgate.net [\[researchgate.net\]](https://researchgate.net)
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